

Gsk-872 hydrochloride stability in solution and storage conditions

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Compound of Interest

Compound Name: Gsk-872 hydrochloride

Cat. No.: B8143567

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GSK-872 Hydrochloride Technical Support Center

Welcome to the technical support center for **GSK-872 hydrochloride**. This guide is designed for researchers, scientists, and drug development professionals, providing essential information on the stability, storage, and handling of **GSK-872 hydrochloride** to ensure the integrity and reproducibility of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **GSK-872 hydrochloride** and what is its primary mechanism of action?

A1: **GSK-872 hydrochloride** is a potent and selective inhibitor of Receptor-Interacting Protein Kinase 3 (RIPK3).^{[1][2][3]} It binds to the RIPK3 kinase domain with a high affinity (IC₅₀ of 1.8 nM) and inhibits its kinase activity (IC₅₀ of 1.3 nM).^{[1][2][4][5][6]} The primary mechanism of action is the inhibition of necroptosis, a form of programmed necrotic cell death, by blocking the RIPK3-mediated phosphorylation of Mixed Lineage Kinase Domain-Like pseudokinase (MLKL).^{[7][8]}

Q2: What are the recommended storage conditions for **GSK-872 hydrochloride** powder?

A2: For long-term storage, the solid (powder) form of **GSK-872 hydrochloride** should be stored at -20°C.^{[1][4]} Under these conditions, it is stable for up to three years from the date of

receipt.[4][9] Some suppliers also indicate that storage at 2-8°C is acceptable for shorter periods.[10]

Q3: How should I prepare and store stock solutions of **GSK-872 hydrochloride**?

A3: **GSK-872 hydrochloride** is most commonly dissolved in dimethyl sulfoxide (DMSO).[6][9][10] It is soluble in DMSO up to 100 mg/mL.[10] Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for long-term stability (up to 1-2 years).[4][6] For shorter periods, storage at -20°C is viable for up to 1-3 months.[4][9][10] It is recommended to use fresh DMSO, as moisture-absorbing DMSO can reduce the solubility of the compound.[9]

Q4: Is **GSK-872 hydrochloride** soluble in aqueous solutions?

A4: **GSK-872 hydrochloride** has limited solubility in aqueous solutions. One supplier notes solubility in water at 2.5 mg/mL, which may require ultrasonication and warming to 60°C to achieve.[6] For cell-based assays, it is common practice to prepare a high-concentration stock solution in DMSO and then dilute it to the final working concentration in an aqueous cell culture medium. It is crucial to ensure that the final concentration of DMSO is not toxic to the cells (typically <0.1%).

Q5: Is **GSK-872 hydrochloride** sensitive to light?

A5: One supplier suggests protecting the compound from light during storage.[10] While extensive photostability data is not readily available, it is good laboratory practice to store stock solutions in light-protected vials (e.g., amber vials) and to minimize exposure to direct light during experiments.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed in stock solution upon thawing.	The compound may have come out of solution during freezing. The DMSO used may have absorbed moisture.	Warm the solution gently (e.g., in a 37°C water bath) and vortex to redissolve. Use fresh, anhydrous DMSO for preparing stock solutions.[9]
Inconsistent or no effect in cell-based assays.	Improper storage leading to degradation. Incorrect final concentration. Cell line not susceptible to necroptosis.	Ensure the compound has been stored correctly as per the recommendations. Verify the concentration of your stock solution and perform a dose-response experiment. Confirm that your cell model expresses the necessary components of the necroptosis pathway (RIPK1, RIPK3, MLKL).
Compound precipitates in aqueous buffer/media.	The solubility limit in the aqueous solution has been exceeded.	Prepare a more concentrated stock solution in DMSO to minimize the volume added to the aqueous solution. Ensure rapid mixing upon dilution. For in vivo studies, consider using a formulation with co-solvents like PEG300 and Tween 80.[9]
Observed cytotoxicity is not related to necroptosis inhibition.	At higher concentrations (3-10 μ M), GSK-872 has been reported to induce apoptosis. [1][3]	Perform control experiments to distinguish between necroptosis inhibition and off-target effects. This can include using caspase inhibitors to block apoptosis.

Data Presentation

Table 1: Storage Conditions and Stability of **GSK-872 Hydrochloride**

Form	Storage Temperature	Duration of Stability	Source(s)
Powder (Solid)	-20°C	3 years	[4] [9]
	4°C	2 years	
In Solvent (DMSO)	-80°C	1-2 years	[4] [6]
	-20°C	1-3 months	

Table 2: Solubility of **GSK-872 Hydrochloride**

Solvent	Maximum Concentration	Notes	Source(s)
DMSO	100 mg/mL	Use fresh, anhydrous DMSO. [9]	[10]
Ethanol	100 mM (approx. 38.35 mg/mL)		
Water	2.5 mg/mL	Requires ultrasonic and warming to 60°C.	[6]
In Vivo Formulation 1	≥ 2.5 mg/mL	10% DMSO >> 90% corn oil.	[2] [11]
In Vivo Formulation 2	≥ 2.08 mg/mL	10% DMSO >> 40% PEG300 >> 5% Tween-80 >> 45% saline.	[2]

Experimental Protocols

1. Preparation of a 10 mM Stock Solution in DMSO:

- Materials: **GSK-872 hydrochloride** (MW: 419.95 g/mol), anhydrous DMSO, sterile microcentrifuge tubes.

- Procedure:
 - Weigh out a precise amount of **GSK-872 hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.1995 mg.
 - Add the appropriate volume of anhydrous DMSO to the powder. For the example above, add 1 mL of DMSO.
 - Vortex the solution until the compound is completely dissolved. Gentle warming (37°C) may be applied if necessary.
 - Aliquot the stock solution into smaller volumes in light-protected, sterile tubes to avoid multiple freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage.

2. Preparation of Working Solutions for In Vitro Cell-Based Assays:

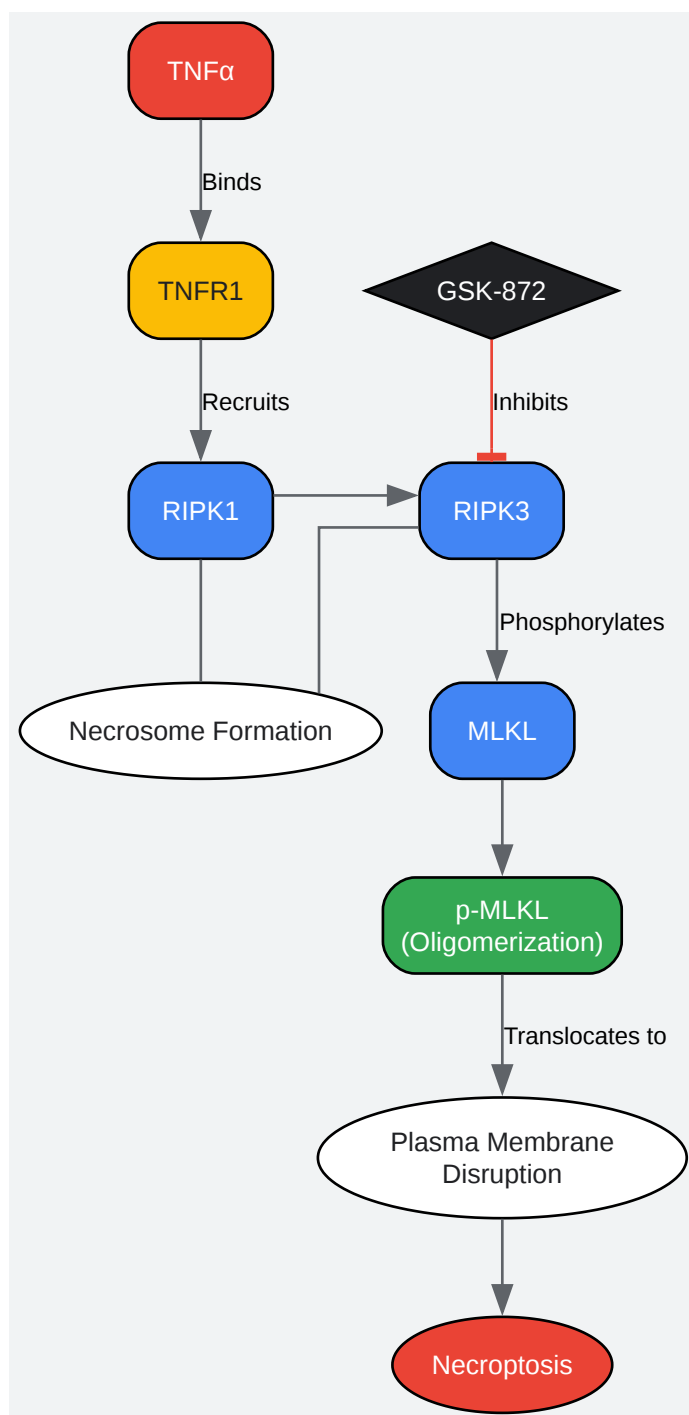
- Materials: 10 mM **GSK-872 hydrochloride** stock solution in DMSO, appropriate cell culture medium.
- Procedure:
 - Thaw an aliquot of the 10 mM stock solution at room temperature.
 - Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations. For example, to make a 10 µM working solution, dilute the 10 mM stock 1:1000 in the medium.
 - Ensure the final concentration of DMSO in the cell culture medium is below the level of toxicity for your specific cell line (typically <0.1%).
 - Add the working solution to your cells and proceed with your experiment.

3. Preparation of a Formulation for In Vivo Administration:

- Materials: **GSK-872 hydrochloride**, DMSO, PEG300, Tween 80, sterile saline.

- Procedure (Example Formulation):
 - Prepare a concentrated stock solution of **GSK-872 hydrochloride** in DMSO (e.g., 50 mg/mL).[\[10\]](#)
 - To prepare 1 mL of the final formulation, take 50 μ L of the 50 mg/mL DMSO stock solution.
 - Add 400 μ L of PEG300 and mix until the solution is clear.
 - Add 50 μ L of Tween 80 and mix thoroughly.
 - Add 500 μ L of sterile saline to bring the final volume to 1 mL.
 - This formulation should be prepared fresh before each use.[\[10\]](#)

Mandatory Visualization



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Caption: Inhibition of the Necroptosis Signaling Pathway by GSK-872.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. reactivi.ro [reactivi.ro]
- 3. GSK872, Necroptosis inhibitor (CAS 1346546-69-7) | Abcam [abcam.com]
- 4. researchgate.net [researchgate.net]
- 5. jitc.bmj.com [jtc.bmj.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. GSK872 and necrostatin-1 protect retinal ganglion cells against necroptosis through inhibition of RIP1/RIP3/MLKL pathway in glutamate-induced retinal excitotoxic model of glaucoma - PMC [pmc.ncbi.nlm.nih.gov]
- 8. GSK872 and necrostatin-1 protect retinal ganglion cells against necroptosis through inhibition of RIP1/RIP3/MLKL pathway in glutamate-induced retinal excitotoxic model of glaucoma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. RIPK1–RIPK3–MLKL-Associated Necroptosis Drives Leishmania infantum Killing in Neutrophils - PMC [pmc.ncbi.nlm.nih.gov]
- 10. selleckchem.com [selleckchem.com]
- 11. lifetechindia.com [lifetechindia.com]
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